basic characteristics of Neodymium-146 oxide targets

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Compound of Interest	
Compound Name:	*Neodymium-146*
CAS No.:	*15411-67-3*
Cat. No.:	*B095460*

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An In-depth Technical Guide to the Core Characteristics of **Neodymium-146** Oxide Targets

This technical guide provides a comprehensive overview of the fundamental characteristics of **Neodymium-146** oxide ($^{146}Nd_2O_3$) targets, intended for researchers, scientists, and drug development professionals. The document details the physical, chemical, and nuclear properties of these specialized targets, outlines their primary applications, and presents inferred experimental protocols for their fabrication and use.

Core Properties of **Neodymium-146** Oxide

Neodymium-146 oxide is a specific isotopic form of neodymium sesquioxide. While its general chemical and physical properties are similar to naturally occurring neodymium oxide, its primary value lies in the unique nuclear characteristics of the **Neodymium-146** isotope.

Physical and Chemical Properties

The macroscopic properties of **Neodymium-146** oxide are largely consistent with those of unenriched Neodymium(III) oxide.

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Property	Value
Chemical Formula	$^{146}Nd_2O_3$
Appearance	Light bluish-gray or purple powder/solid
Molar Mass	Approximately 339.83 g/mol (calculated with ^{146}Nd)
Density	7.24 g/cm³
Melting Point	~2,233 °C
Boiling Point	~3,760 °C
Crystal Structure	Hexagonal (A-type), with cubic (C-type) and monoclinic (B-type) structures at higher temperatures
Solubility	Insoluble in water, soluble in strong acids
Magnetic Properties	Paramagnetic at room temperature

Isotopic Properties of **Neodymium-146**

Neodymium-146 is a stable isotope of neodymium. Its nuclear properties are central to its application in research and radioisotope production.

Property	Value
Natural Abundance	17.19%
Isotopic Mass	145.913113 u
Isotopic Enrichment	Typically >97% for target applications
Neutron Capture Cross Section (thermal)	~1.4 barns

Primary Application: Production of Promethium-147

The most significant application of **Neodymium-146** oxide targets is in the production of the radioisotope Promethium-147 (^{147}Pm).[1] This is achieved through neutron bombardment in a

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nuclear reactor, initiating the following nuclear reaction:

$^{146}Nd(n,\gamma) \rightarrow {}^{147}Nd \rightarrow {}^{147}Pm + \beta^-$

Promethium-147 is a low-energy beta emitter with a half-life of 2.62 years, making it a valuable component in various applications, including:

- Betavoltaic Power Sources: Compact, long-lasting batteries for pacemakers, spacecraft, and remote sensors.
- Luminous Paints: For applications requiring self-luminescence.
- Thickness Gauges: In industrial processes for measuring the thickness of materials.

Experimental Protocols

While specific, proprietary protocols may vary, the following sections outline the generally accepted methodologies for the fabrication of **Neodymium-146** oxide targets and their subsequent use in the production of Promethium-147.

Neodymium-146 Oxide Target Fabrication

The fabrication of robust and uniform targets is critical for successful irradiation. The most common method for producing solid oxide targets is through powder metallurgy, specifically cold pressing and sintering.

Methodology: Powder Pressing and Sintering

- Powder Preparation: High-purity, isotopically enriched **Neodymium-146** oxide powder is the starting material. The powder's particle size and distribution are crucial for achieving a uniform and dense final pellet.
- Binder Addition (Optional): A small amount of an organic binder (e.g., polyvinyl alcohol) may be mixed with the oxide powder to improve its green strength (the strength of the pressed pellet before sintering).
- Cold Pressing: The powder mixture is loaded into a die and uniaxially pressed at high pressure to form a "green" pellet. The pressure applied is a critical parameter that influences

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the final density of the pellet.

- Sintering: The green pellet is heated in a furnace at a high temperature (below the melting point) in a controlled atmosphere (e.g., argon or vacuum). This process removes the binder, and the oxide particles bond together, increasing the density and strength of the pellet.
- Characterization: The final target pellet is characterized for its dimensions, density, and isotopic purity.

Alternative Methodology: Molecular Plating

For thin targets, molecular plating is another viable technique.

- Electrolyte Preparation: Enriched **Neodymium-146** oxide is dissolved in an acid (e.g., nitric acid) to form a salt, which is then dissolved in an organic solvent (e.g., isopropanol) to create the plating solution.
- Electrodeposition: A voltage is applied between an anode and a cathode (the target backing foil) submerged in the electrolyte. This causes the neodymium compound to deposit onto the backing foil.[2]
- Heat Treatment: The deposited layer is then typically heated to convert it to a stable oxide form.

Irradiation and Promethium-147 Separation

Irradiation Workflow

- Target Encapsulation: The fabricated **Neodymium-146** oxide pellet is sealed in a high-purity aluminum or quartz capsule to contain the material and any potential radioactive products during irradiation.
- Irradiation: The encapsulated target is placed in a high-flux nuclear reactor, such as the High Flux Isotope Reactor (HFIR) at Oak Ridge National Laboratory, for a predetermined period to achieve the desired level of ^{147}Pm production.[3]
- Cooling: After irradiation, the target is stored in a shielded "hot cell" to allow for the decay of short-lived radioisotopes.

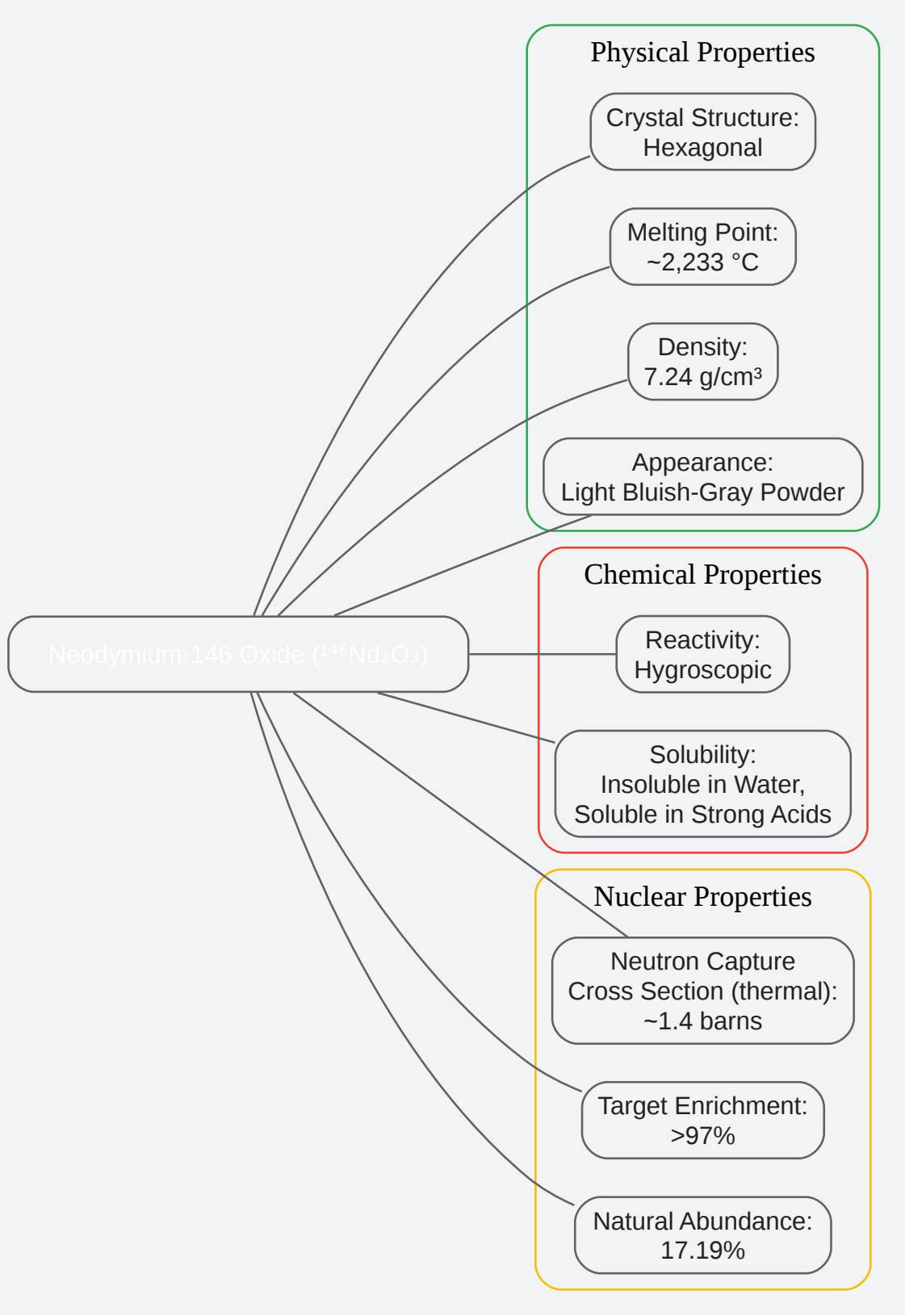
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- Dissolution: The irradiated target is remotely dissolved in a strong acid.
- Chemical Separation: Promethium-147 is chemically separated from the remaining neodymium target material and other transmutation products. This is typically achieved using ion exchange chromatography or solvent extraction.[3]
- Purification and Quality Control: The separated ^{147}Pm is further purified and analyzed to ensure it meets the required specifications for its intended application.

Visualizations

The following diagrams illustrate the key processes involved with **Neodymium-146** oxide targets.

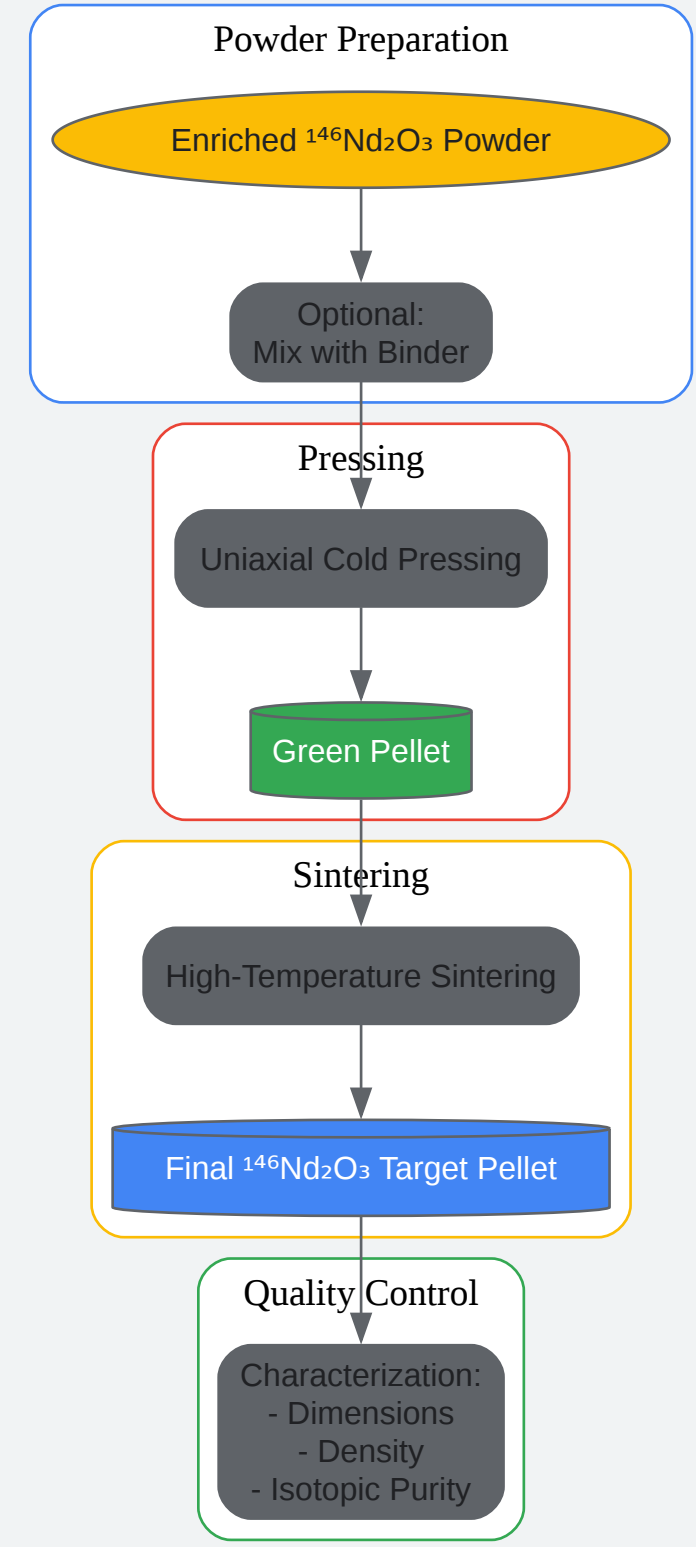
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Caption: Core Properties of **Neodymium-146** Oxide.

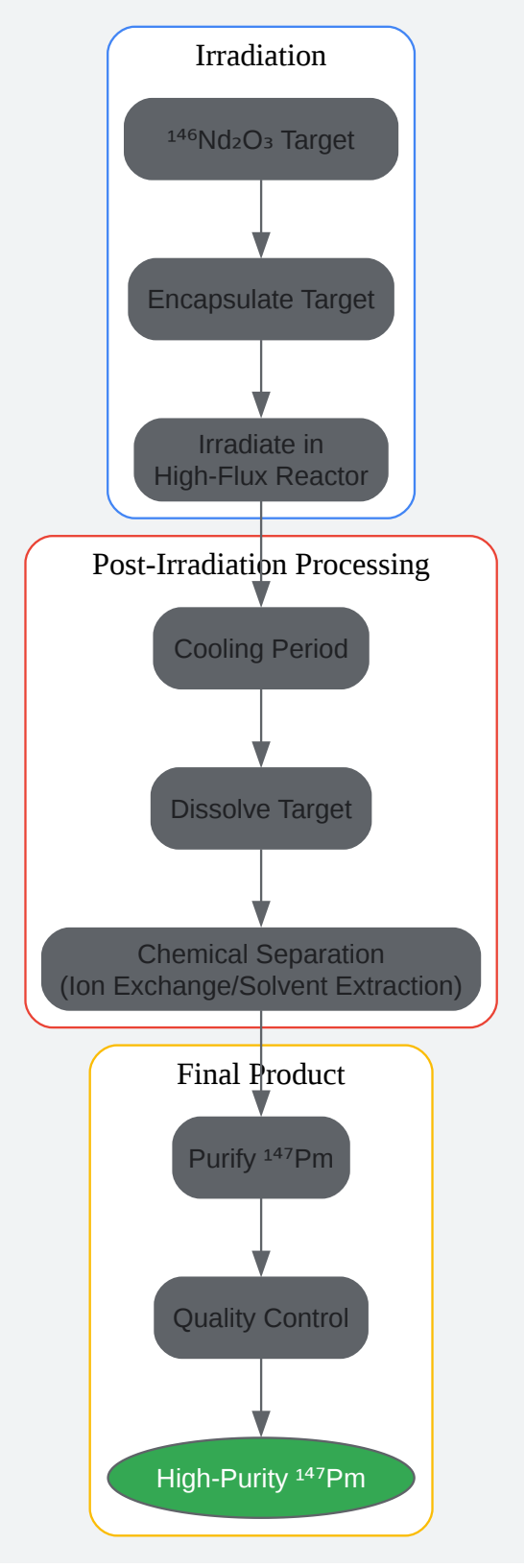
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Caption: **Neodymium-146** Oxide Target Fabrication Workflow.

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Caption: Promethium-147 Production Workflow.

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